

WAY-329738 SMILES string notation

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Compound of Interest

Compound Name: WAY-329738

Cat. No.: B500395

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WAY-329738: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

SMILES Notation: CC1=CC(C)=NN1CCC(=O)NC1=CC=C(C)C=C1

CAS Number: 957511-97-6

Molecular Formula: C₁₅H₁₉N₃O

Summary

WAY-329738 is a molecule of interest in the fields of neurodegenerative disease and mycology. It has been identified as a compound for research into amyloid diseases and synucleinopathies.^{[1][2]} Additionally, it has demonstrated antifungal properties. This document provides a summary of the publicly available technical information for **WAY-329738**.

Physicochemical Properties

Property	Value
Molecular Weight	257.33 g/mol
Canonical SMILES	<chem>CC1=CC(C)=NN1CCC(=O)NC1=CC=C(C)C=C1</chem>
CAS Number	957511-97-6
Molecular Formula	C ₁₅ H ₁₉ N ₃ O

Biological Activity

WAY-329738 is primarily described as an active molecule for research into neurodegenerative conditions characterized by protein aggregation, specifically amyloid diseases (such as Alzheimer's disease) and synucleinopathies (such as Parkinson's disease).[1][2] The specific mechanisms by which **WAY-329738** may exert its effects in these contexts are not detailed in the available literature.

The compound has also been noted for its antifungal activity, suggesting a potential for development as a therapeutic agent for fungal infections. However, detailed studies on its antifungal mechanism of action, spectrum of activity, and in vivo efficacy are not publicly available.

Experimental Data and Protocols

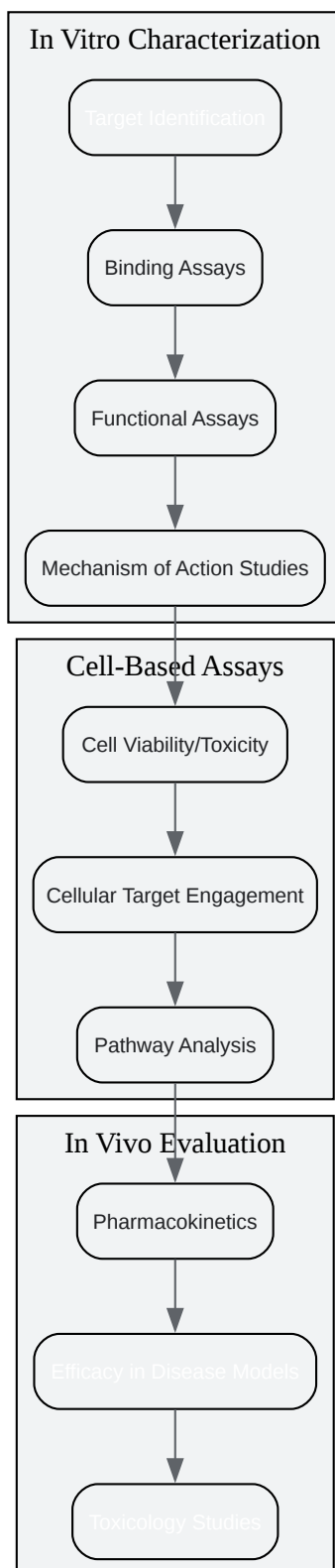
A comprehensive search of scientific literature and chemical databases did not yield specific quantitative data from experimental studies on **WAY-329738**. Detailed experimental protocols, including methodologies for in vitro and in vivo assays, are not publicly documented.

Signaling Pathways

Information regarding the specific signaling pathways modulated by **WAY-329738** is not available in the public domain. Due to the lack of experimental data elucidating its mechanism of action, no signaling pathway diagrams can be constructed at this time.

Logical Workflow for Further Research

To elucidate the therapeutic potential of **WAY-329738**, a structured research workflow would be necessary. The following diagram outlines a potential logical approach for future investigation.



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A logical workflow for the preclinical evaluation of **WAY-329738**.

Disclaimer: The information provided in this document is based on a review of publicly accessible data. The absence of detailed experimental results and protocols indicates that research on **WAY-329738** may be in early stages or unpublished. Researchers are advised to consult primary literature and patent filings for any further available information.

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References

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